

# A Comparative Guide to Leaching from Chromate-Treated Wood and Alternatives

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## Compound of Interest

Compound Name: *Sodium chromate tetrahydrate*

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This guide provides an objective comparison of the leaching performance of wood treated with chromium-containing preservatives, primarily focusing on chromated copper arsenate (CCA), and common chromium-free alternatives. The information is supported by experimental data from scientific literature and standardized testing protocols. Due to a lack of specific public data on wood treated solely with **sodium chromate tetrahydrate**, this guide utilizes data from CCA-treated wood to represent chromium-containing preservatives. It is important to note that leaching characteristics may vary depending on the specific formulation of the preservative.

## Executive Summary

Wood preservatives are essential for extending the service life of wood products, particularly in outdoor applications. However, the potential for these preservatives to leach into the surrounding environment is a significant concern. This guide examines the leaching of chromium from wood treated with chromated copper arsenate (CCA) and compares it with the leaching of active ingredients from alternative preservatives such as Alkaline Copper Quaternary (ACQ) and Copper Azole (CA).

The data presented indicates that while CCA is effective in fixing chromium to the wood, some leaching does occur. Alternative preservatives, while avoiding the environmental concerns associated with chromium and arsenic, exhibit their own leaching characteristics, primarily of copper. The choice of preservative should, therefore, be guided by a thorough understanding of its leaching profile in the context of its intended use and potential environmental impact.

## Data Presentation: Comparative Leaching Data

The following tables summarize quantitative data from studies evaluating the leaching of metals from wood treated with CCA and alternative preservatives.

Table 1: Leaching of Metals from Weathered CCA-Treated Wood and New ACQ-Treated Wood Under Field Conditions

Source: Adapted from Khan et al., 2006. Field-Scale Leaching of Arsenic, Chromium and Copper from Weathered Treated Wood.[\[1\]](#) Note: The study was conducted over a period of one year, collecting rainfall leachate from wood samples with a surface area of 0.21 m<sup>2</sup>.[\[1\]](#)

| Wood Treatment                              | Preservative Retention Level   | Total Mass Leached (mg) |
|---|--------------------------------|-------------------------|
| Chromated Copper Arsenate (CCA) - Weathered | Low (2.7 kg/m <sup>3</sup> )   | Chromium (Cr): <40      |
| Copper (Cu): <40                            |                                |                         |
| Arsenic (As): ~100                          |                                |                         |
| Medium (4.8 kg/m <sup>3</sup> )             | Chromium (Cr): ~87.8           |                         |
| Copper (Cu): ~44.2                          |                                |                         |
| Arsenic (As): ~880                          |                                |                         |
| High (35.4 kg/m <sup>3</sup> )              | Chromium (Cr): ~548            |                         |
| Copper (Cu): ~418                           |                                |                         |
| Arsenic (As): ~2386                         |                                |                         |
| Alkaline Copper Quaternary (ACQ) - New      | 1.1 kg/m <sup>3</sup> (as CuO) | Copper (Cu): ~670       |
| Untreated Wood                              | N/A                            | Negligible              |

Table 2: Leaching of Chromium and Copper from Treated Wood in Laboratory Tests

Source: Adapted from Bahmani et al., 2016. Influence of wood sample size and species on the leaching of chromium and copper using different lab tests. Note: This study utilized a continuous water immersion method (CEN/TS 15119-2).

| Wood Species                    | Preservative    | Initial Metal Amount (mg) | Total Cumulative Leaching Amount (mg) | Leaching (%) |
|---------------------------------|-----------------|---------------------------|---------------------------------------|--------------|
| Pine (Half EN 252 stakes)       | Chromium-Copper | Cr: 1225                  | Cr: 2.05                              | Cr: 0.17     |
| Cu: 712.50                      | Cu: 25.74       | Cu: 3.61                  |                                       |              |
| Pine (Half non-standard stakes) | Chromium-Copper | Cr: 1281.25               | Cr: 1.96                              | Cr: 0.15     |
| Cu: 743.75                      | Cu: 21.68       | Cu: 2.91                  |                                       |              |
| Spruce (Half EN 252 stakes)     | Chromium-Copper | Cr: 781.25                | Cr: 1.36                              | Cr: 0.17     |
| Cu: 450                         | Cu: 2.68        | Cu: 1.55                  |                                       |              |

## Experimental Protocols

Standardized leaching tests are crucial for evaluating and comparing the performance of wood preservatives. The two most widely recognized standards are the American Wood Protection Association (AWPA) Standard E11 and the European Standard EN 84.

## AWPA E11-16: Standard Method for Accelerated Evaluation of Preservative Leaching

This method is designed for the accelerated laboratory evaluation of the leachability of waterborne wood preservatives.[\[2\]](#)[\[3\]](#)

Objective: To determine the percentage of the original preservative retention that leaches from a small wood specimen under specified laboratory conditions.[\[4\]](#)

**Methodology:**

- **Test Specimens:** Typically, small blocks of wood (e.g., 19 mm cubes) are treated with the preservative to a known retention level.[2][3] The end-grain of the specimens is often sealed to ensure leaching occurs primarily from the cross-sectional surfaces.[2]
- **Leaching Vessel:** An inert container (e.g., glass or stainless steel) of sufficient size to fully immerse the specimens.[2]
- **Leaching Solution:** Deionized water is the standard leaching medium.[2]
- **Procedure:** a. The treated wood blocks are vacuum-impregnated with deionized water to ensure saturation.[3] b. The saturated specimens are then immersed in a specified volume of deionized water. A common water-to-wood surface area ratio is 100 mL of water per 1000 mm<sup>2</sup> of wood surface area.[2] c. The leaching water is collected and replaced with fresh deionized water at specified intervals over a total immersion period of 14 to 17 days.[3] Typical collection intervals are at 6 hours, 1, 2, 4, 7, 9, 11, 14, and 16 days.[3]
- **Analysis:** The collected leachate is analyzed for the concentration of the preservative components. The cumulative amount leached is then calculated and expressed as a percentage of the initial preservative retention in the wood.[2]

## **EN 84: Durability of wood and wood-based products — Accelerated ageing of treated wood prior to biological testing — Leaching procedure**

This European standard specifies a method for leaching test specimens of wood or wood-based products that will subsequently be subjected to biological tests to assess the loss of effectiveness of the preservative.[5][6][7]

**Objective:** To simulate the natural aging process of treated wood to evaluate its long-term durability and the performance of the preservative treatment.[5]

**Methodology:**

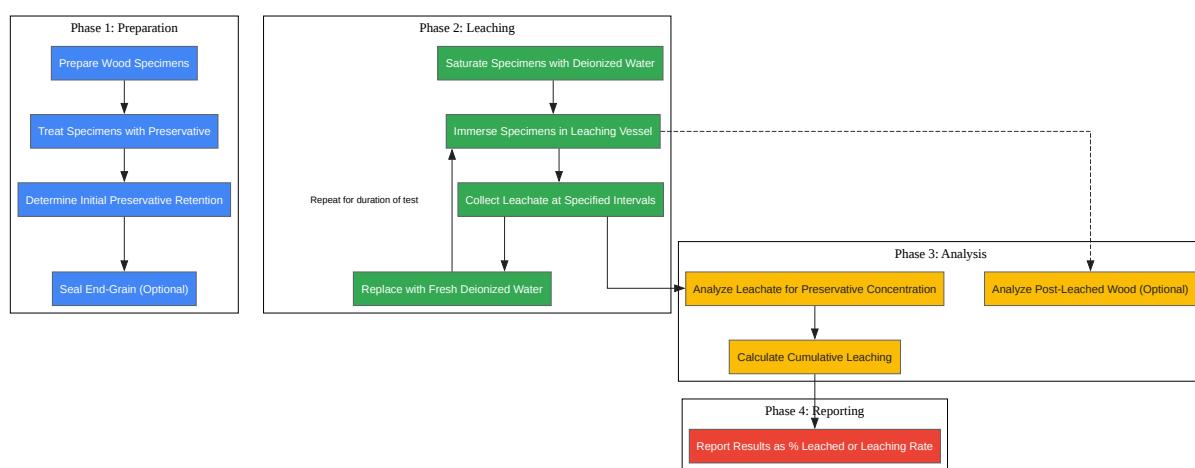
- **Test Specimens:** The standard is applicable to a range of wood and wood-based product specimens.
- **Leaching Procedure:** a. The treated test specimens are subjected to a controlled leaching procedure involving immersion in water. b. The method details the specifics of the immersion, including the volume of water, the duration of immersion, and the frequency of water changes.
- **Post-Leaching Analysis:** After the leaching procedure, the specimens are typically subjected to biological tests to determine the remaining efficacy of the wood preservative against wood-destroying organisms. The performance is compared to unleached treated specimens.

[\[6\]](#)[\[7\]](#)

## Mandatory Visualization

### Experimental Workflow for a Standard Leaching Test

The following diagram illustrates a generalized workflow for conducting a laboratory-based leaching test for preservative-treated wood, incorporating elements from both AWPA E11 and EN 84 standards.

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Generalized workflow for a laboratory-based wood preservative leaching test.

## Discussion and Conclusion

The leaching of preservatives from treated wood is a complex process influenced by numerous factors, including the type of preservative, the wood species, environmental conditions (such as pH and temperature), and the age of the treated wood.[8]

The data presented in this guide, primarily from studies on CCA-treated wood, indicates that chromium, a key component of this preservative, does leach into the environment, although it is generally considered to be well-fixed within the wood structure. The amount of chromium leached is influenced by the initial retention level of the preservative in the wood.

Chromium-free alternatives, such as ACQ and Copper Azole, have been developed to mitigate the environmental concerns associated with chromium and arsenic. However, these alternatives are not without their own leaching considerations. As the data shows, copper, the primary biocide in these formulations, can leach in significant quantities.

#### Key Considerations for Researchers:

- Preservative Fixation: The degree to which a preservative is "fixed" to the wood is a critical factor in its leaching potential. For CCA, the chromium component acts as a fixative for the copper and arsenic.<sup>[9]</sup>
- Environmental Conditions: Leaching rates can be significantly affected by the pH of the surrounding soil and water, as well as by temperature.<sup>[8]</sup>
- Test Methodology: Accelerated laboratory tests like AWPA E11 provide a standardized way to compare the relative leachability of different preservatives. However, field studies are essential for understanding real-world leaching performance.
- Alternative Preservatives: While alternatives to CCA eliminate the risks associated with chromium and arsenic, a thorough evaluation of the environmental impact of their leached components is necessary.

In conclusion, the selection of a wood preservative should be a carefully considered decision, balancing the need for wood protection with the potential for environmental contamination. This guide provides a starting point for researchers and professionals to compare the leaching characteristics of chromate-containing preservatives and their alternatives, underscoring the importance of relying on robust experimental data in making informed choices.

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